

# Technical Support Center: Cefotaxime Sodium Stability in Murashige and Skoog (MS) Media

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## Compound of Interest

Compound Name: CEFOTAXIME SODIUM

Cat. No.: B8730940

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This technical support center provides guidance and troubleshooting for researchers, scientists, and drug development professionals on the stability of **Cefotaxime Sodium** when used in Murashige and Skoog (MS) media for plant tissue culture.

## Frequently Asked Questions (FAQs)

Q1: How should I prepare and store **Cefotaxime Sodium** stock solutions for use in MS media?

A1: **Cefotaxime Sodium** is a powder that is freely soluble in water. To maintain its stability, it is recommended to prepare a concentrated stock solution (e.g., 100 mg/mL) in sterile distilled water. This stock solution should be filter-sterilized, aliquoted into single-use volumes, and stored at -20°C for long-term use.<sup>[1]</sup> Aqueous solutions of Cefotaxime at a pH of 4.3-6.2 are stable for 14-21 days when stored at 0-5°C.

Q2: At what stage should I add **Cefotaxime Sodium** to my MS media?

A2: **Cefotaxime Sodium** is heat-sensitive. Therefore, it should be added to the MS medium after the medium has been autoclaved and has cooled to a temperature of approximately 45-50°C. Adding the antibiotic to hot media will cause it to degrade rapidly.

Q3: What is the optimal pH for **Cefotaxime Sodium** stability in MS media?

A3: The optimal pH range for **Cefotaxime Sodium** stability is between 4.3 and 6.2.<sup>[2][3]</sup> The typical pH of MS medium is adjusted to 5.6-5.8 before autoclaving, which falls within this stable

range. However, the pH of the medium can change during plant culture, which may affect the antibiotic's stability over time.

Q4: How long is **Cefotaxime Sodium** active in MS media at room temperature?

A4: **Cefotaxime Sodium** has limited stability at room temperature (25°C). Studies on aqueous solutions show that it maintains adequate stability for up to 24 hours.<sup>[4][5][6]</sup> Therefore, it is recommended to use MS media containing **Cefotaxime Sodium** as fresh as possible and to subculture explants to fresh media regularly to ensure consistent antibiotic activity.

Q5: Can I store MS media containing **Cefotaxime Sodium**? If so, for how long?

A5: Yes, you can store MS media containing **Cefotaxime Sodium** at refrigerated temperatures (around 4-5°C). At this temperature, **Cefotaxime Sodium** is significantly more stable and can retain its potency for several days to weeks.<sup>[4][5][6]</sup> One study found that aqueous solutions are stable for up to 5 days at 5°C.<sup>[4][5][6]</sup> For longer-term storage, preparing the basal MS medium and adding the **Cefotaxime Sodium** stock solution just before use is the best practice.

Q6: I've noticed the MS media containing Cefotaxime turning a yellow or reddish-yellow color. What does this mean?

A6: A change in the color of the media from pale yellow to a more intense yellow or reddish-yellow is an indicator of **Cefotaxime Sodium** degradation.<sup>[4][5]</sup> This color change is often correlated with a decrease in the antibiotic's potency. If you observe a significant color change, it is advisable to prepare fresh media.

Q7: Can the degradation of Cefotaxime in MS media affect my plant cultures?

A7: Yes. The primary consequence of Cefotaxime degradation is the loss of its antibacterial activity, which can lead to contamination of your cultures by microorganisms like *Agrobacterium tumefaciens*.<sup>[7]</sup> While some studies suggest that Cefotaxime can have a stimulatory effect on the regeneration of some plant species, this effect might also be altered as the compound degrades.<sup>[8][9][10]</sup>

## Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Bacterial contamination despite using Cefotaxime	1. Cefotaxime has degraded due to improper storage or prolonged incubation. 2. The concentration of Cefotaxime is too low to inhibit the specific bacteria. 3. The bacterial strain is resistant to Cefotaxime.	1. Prepare fresh MS media with Cefotaxime. 2. Ensure the Cefotaxime stock solution was stored correctly (-20°C) and added to cooled media. 3. Increase the concentration of Cefotaxime (a typical range is 200-500 mg/L).[11] 4. Subculture explants to fresh media more frequently. 5. Consider using a different antibiotic, such as Carbenicillin.[12]
Media has turned dark yellow or reddish-brown	1. Cefotaxime has degraded over time, especially at room temperature or when exposed to light.[4][5] 2. The pH of the media has shifted outside the optimal range for Cefotaxime stability.	1. Discard the discolored media and prepare a fresh batch. 2. Store prepared media in the dark at 4°C. 3. Check the pH of your MS media before adding the antibiotic.
Poor plant growth or phytotoxicity	1. The concentration of Cefotaxime is too high for the specific plant species. 2. The degradation products of Cefotaxime may have phytotoxic effects.	1. Perform a dose-response experiment to determine the optimal concentration of Cefotaxime for your plant species. 2. Reduce the concentration of Cefotaxime in the media. 3. Ensure you are using high-purity, tissue-culture tested Cefotaxime Sodium.

## Data on Cefotaxime Sodium Stability

The following tables summarize the stability of **Cefotaxime Sodium** in aqueous solutions under different storage conditions. This data can be used as a proxy for its stability in MS

media.

Table 1: Physical Stability of **Cefotaxime Sodium** Solution (100 mg/mL)

Temperature	Time	Color	Clarity	pH Change
5°C	Up to 5 days	Pale Yellow	Clear	Minimal (< 1 unit)
25°C	24 hours	Pale Yellow to Yellow	Clear	Gradual decrease
> 24 hours	Yellow to Reddish-Yellow	Clear	Significant decrease	
45°C	2 hours	Pale Yellow	Clear	Noticeable decrease
> 2 hours	Yellow to Reddish-Yellow	Clear	Significant decrease	

Source: Adapted from studies on **Cefotaxime Sodium** stability in aqueous solutions.[\[4\]](#)[\[5\]](#)

Table 2: Chemical Stability of **Cefotaxime Sodium** Solution (100 mg/mL)

Temperature	Time to >10% Degradation
5°C	> 5 days
25°C	~ 24 hours
45°C	~ 2 hours

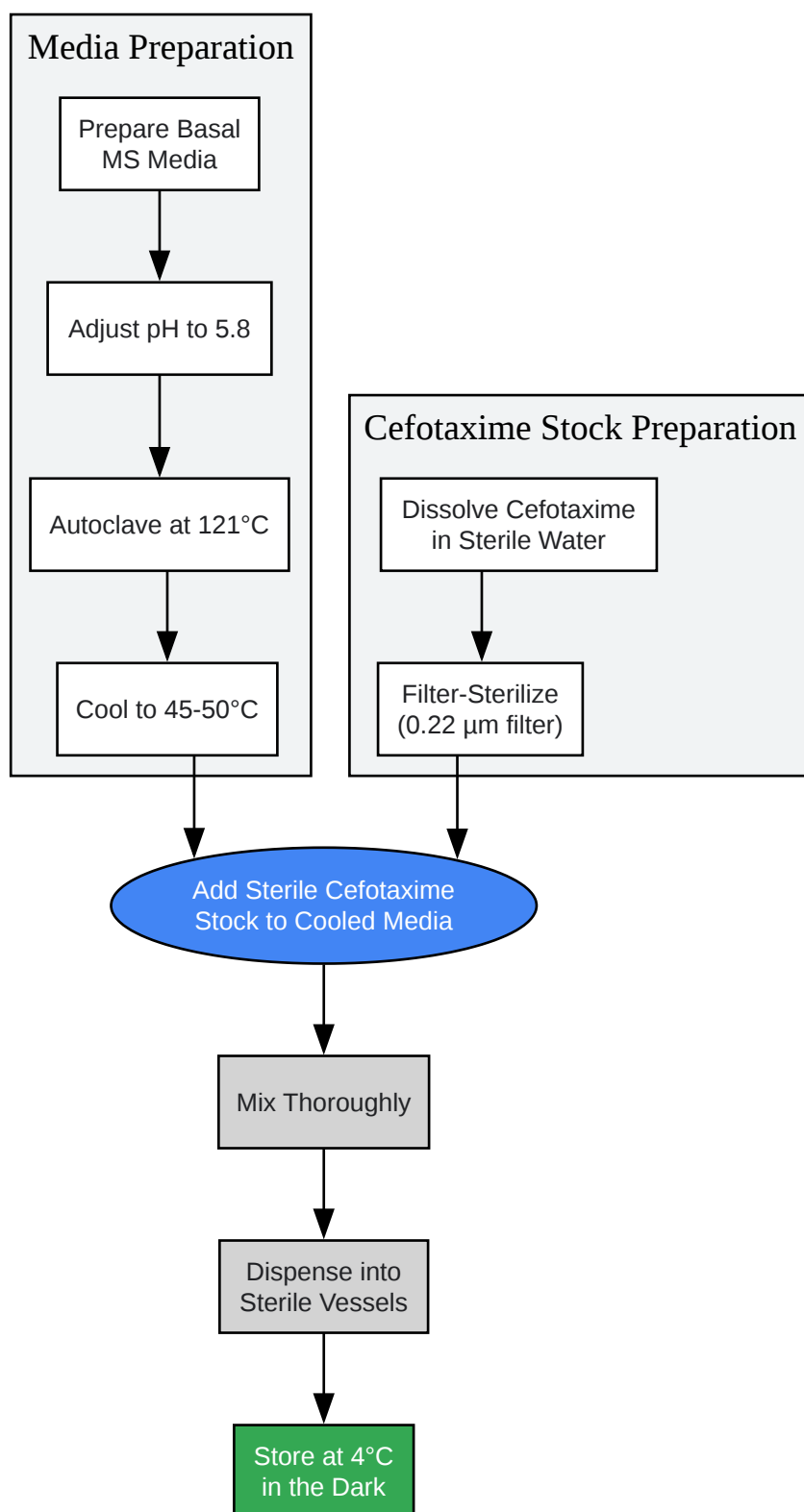
Source: Based on HPTLC analysis from published studies. A decrease in drug concentration by more than 10% is considered unstable.[\[5\]](#)[\[6\]](#)

## Experimental Protocols

### Protocol 1: Preparation of Cefotaxime-Supplemented MS Media

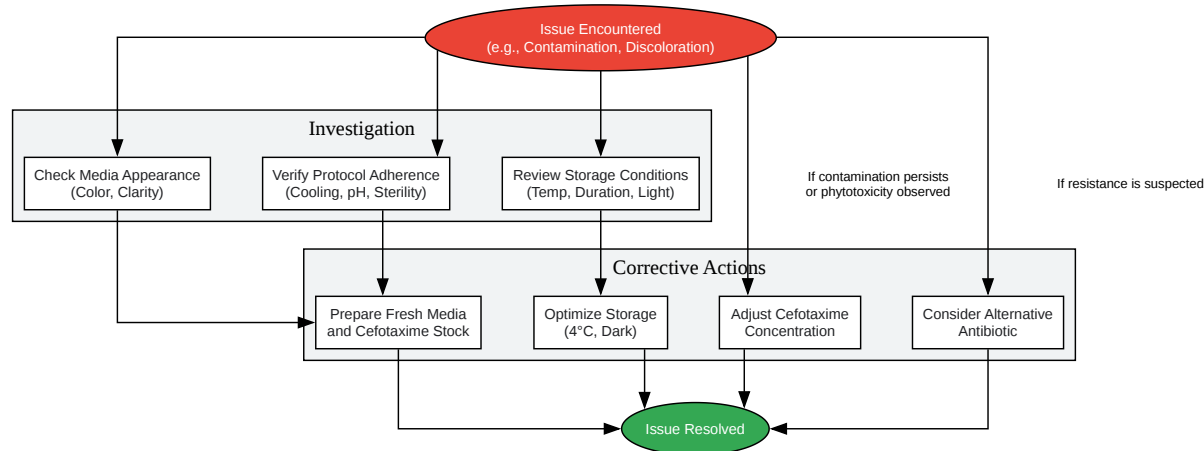
- Prepare Basal MS Media: Prepare Murashige and Skoog (MS) medium with the desired salts, vitamins, and plant growth regulators. Adjust the pH to 5.8.
- Autoclave: Sterilize the MS medium by autoclaving at 121°C for 20 minutes.
- Cool Down: Allow the autoclaved medium to cool in a laminar flow hood to approximately 45-50°C.
- Prepare Cefotaxime Stock Solution:
  - Weigh the required amount of **Cefotaxime Sodium** powder in a sterile container.
  - Add sterile, distilled water to dissolve the powder and achieve the desired stock concentration (e.g., 100 mg/mL).
  - Filter-sterilize the stock solution using a 0.22 µm syringe filter into a sterile container.
- Add Cefotaxime to Media: Under sterile conditions, add the required volume of the **Cefotaxime Sodium** stock solution to the cooled MS medium to achieve the final desired concentration (e.g., 250 mg/L).
- Mix and Dispense: Gently swirl the medium to ensure the antibiotic is evenly distributed. Dispense the supplemented medium into sterile culture vessels.
- Storage: Store the prepared plates or containers at 4°C in the dark for up to one week for optimal performance. For longer-term needs, it is best to prepare the media fresh.

## Visualizations



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Caption: Workflow for preparing Cefotaxime-supplemented MS media.



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Caption: Troubleshooting workflow for Cefotaxime-related issues in MS media.

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